

Preparation of DTNB Stock and Working Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: DTNB

Cat. No.: B1670978

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Introduction

5,5'-dithiobis-(2-nitrobenzoic acid), commonly known as **DTNB** or Ellman's Reagent, is a versatile, water-soluble compound essential for the quantification of free sulfhydryl (thiol) groups in a solution.[1] Developed by George L. Ellman in 1959, this reagent has become a staple in biochemical and pharmaceutical research for its specificity towards -SH groups at neutral pH, its high molar extinction coefficient, and rapid reaction time.[1][2] The reaction between **DTNB** and a free sulfhydryl group yields a mixed disulfide and 2-nitro-5-thiobenzoic acid (TNB²⁻).[1] The resulting TNB²⁻ anion has a distinct yellow color, which can be quantified spectrophotometrically by measuring its absorbance at 412 nm.[2][3] This allows for the accurate determination of thiol concentrations in various samples, including proteins, peptides, and other biological molecules.

This document provides detailed protocols for the preparation of **DTNB** stock and working solutions, crucial for obtaining reliable and reproducible results in sulfhydryl quantification assays.

Data Presentation: Quantitative Summary

The following tables summarize the key quantitative data for the preparation and use of **DTNB** solutions.

Table 1: Properties of **DTNB** (Ellman's Reagent)

Property	Value	Reference
Chemical Name	5,5'-dithio-bis-(2-nitrobenzoic acid)	[1]
Molecular Formula	C ₁₄ H ₈ N ₂ O ₈ S ₂	[4]
Molecular Weight	396.35 g/mol	---
CAS Number	69-78-3	[4]
Molar Extinction Coefficient (ε) of TNB ²⁻ at 412 nm	14,150 M ⁻¹ cm ⁻¹	[1][2]

Table 2: Preparation of **DTNB** Stock Solutions

Solvent	Concentration	Preparation	Storage	Stability	Reference
DMSO	10 mM	Dissolve 40 mg of DTNB in 10 mL of DMSO.	4°C, protected from light.	Up to 3 months.	[5]
Ethanol	8 mg/mL (~20 mM)	Dissolve DTNB in ethanol.	---	---	[6][7]
Reaction Buffer (e.g., 0.1 M Phosphate, pH 7.2, 0.1 mM EDTA)	~5 mM	Dissolve DTNB in the buffer.	0-5°C, protected from light.	> 2 months.	[6][7]

Table 3: Preparation of **DTNB** Working Solutions

Buffer	Concentration	Preparation from Stock	Storage	Stability	Reference
0.1 M Tris-HCl, pH 7.5	0.1 mM	Dilute 10 mM DMSO stock 1:100.	Prepare fresh.	---	[5]
0.1 M Sodium Phosphate, pH 8.0, 1 mM EDTA	4 mg/mL (~10 mM)	Dissolve 4 mg of DTNB in 1 mL of buffer.	Prepare fresh, protected from light.	1 week.	[1] [8]
PBS, pH 7.2	---	Prepare in PBS.	---	1-2 days.	[1]

Experimental Protocols

Protocol 1: Preparation of 10 mM DTNB Stock Solution in DMSO

This protocol is recommended for creating a stable, concentrated stock solution that can be stored for an extended period.

Materials:

- 5,5'-dithiobis-(2-nitrobenzoic acid) (**DTNB**) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Analytical balance
- Vortex mixer

Procedure:

- Weigh out 40 mg of **DTNB** powder using an analytical balance.

- Transfer the **DTNB** powder to a suitable container (e.g., a 15 mL conical tube).
- Add 10 mL of DMSO to the tube.[\[5\]](#)
- Vortex the mixture thoroughly until the **DTNB** is completely dissolved. The solution should be a clear, yellow-to-orange color.
- Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at 4°C, protected from light, for up to 3 months.[\[5\]](#)

Protocol 2: Preparation of a 0.1 mM DTNB Working Solution in Tris Buffer

This protocol describes the dilution of the DMSO stock solution to a working concentration suitable for most sulfhydryl assays.

Materials:

- 10 mM **DTNB** stock solution in DMSO (from Protocol 1)
- 0.1 M Tris-HCl buffer, pH 7.5
- Sterile conical tubes

Procedure:

- Prepare 0.1 M Tris-HCl buffer and adjust the pH to 7.5.
- To prepare the working solution, perform a 1:100 dilution of the 10 mM **DTNB** stock solution. For example, to make 10 mL of working solution, add 100 µL of the 10 mM **DTNB** stock to 9.9 mL of 0.1 M Tris-HCl, pH 7.5.[\[5\]](#)
- Mix the solution gently by inverting the tube.
- This working solution should be prepared fresh before each experiment for optimal performance.

Protocol 3: Preparation of DTNB Working Solution directly in Phosphate Buffer

This protocol is suitable for when a fresh working solution is prepared for immediate use without an intermediate stock.

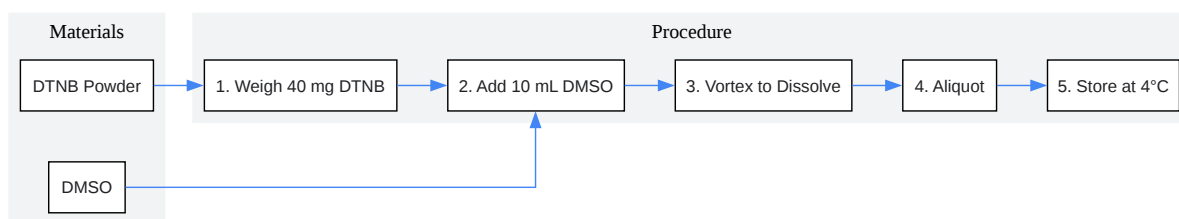
Materials:

- 5,5'-dithiobis-(2-nitrobenzoic acid) (**DTNB**) powder
- Reaction Buffer: 0.1 M Sodium Phosphate, pH 8.0, containing 1 mM EDTA[1][8]
- Analytical balance
- pH meter
- Stir plate and stir bar (optional)

Procedure:

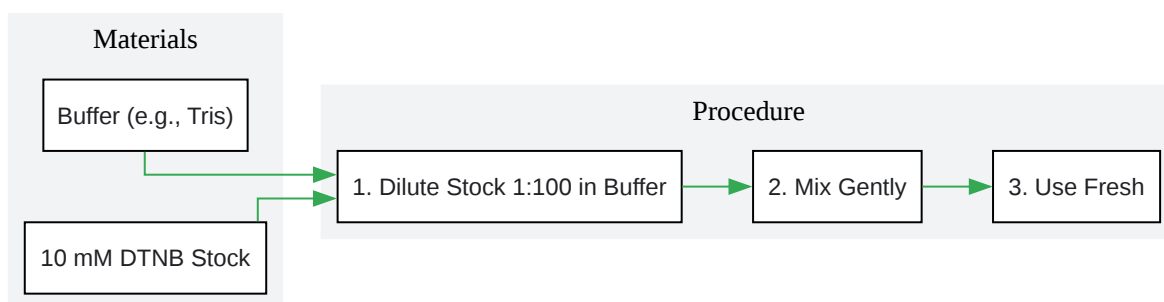
- Prepare the Reaction Buffer (0.1 M Sodium Phosphate, 1 mM EDTA) and adjust the pH to 8.0.[8]
- Weigh out 4 mg of **DTNB** powder.[8]
- Dissolve the **DTNB** in 1 mL of the Reaction Buffer.[8] Gentle stirring or slight warming may aid in dissolution.[9]
- Ensure the **DTNB** is fully dissolved before use.
- This solution should be prepared fresh and protected from light.[8] It is stable for about one week when stored at 4°C.[1]

Visualizations



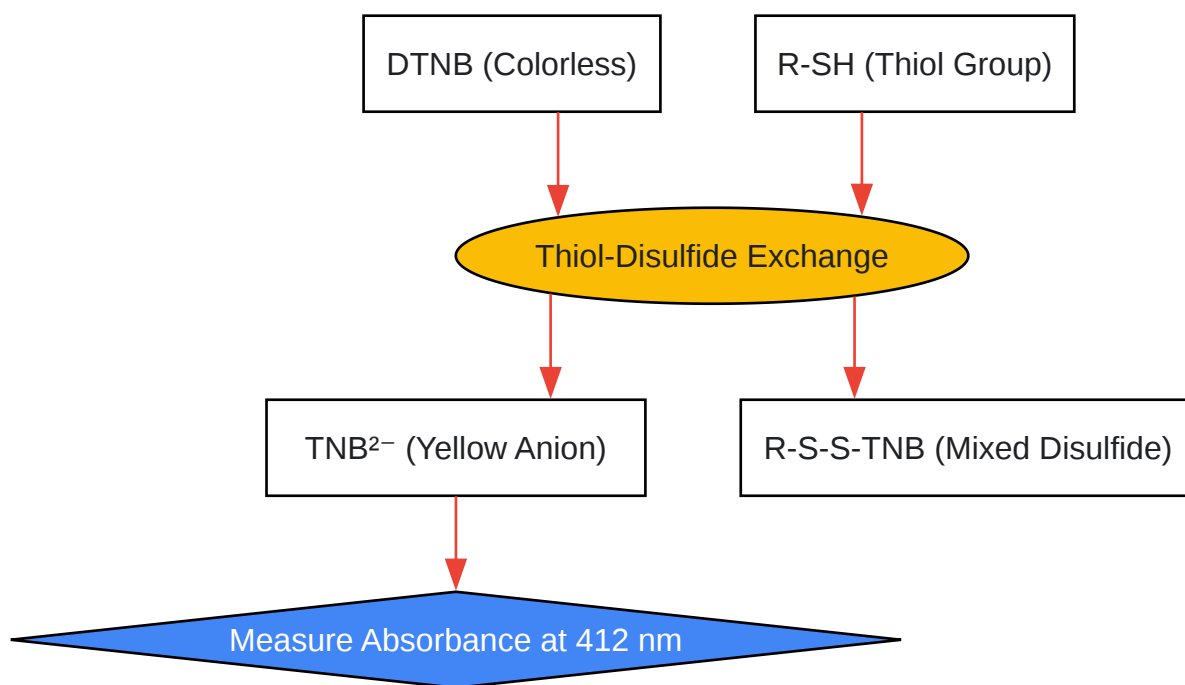
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Caption: Workflow for preparing 10 mM **DTNB** stock solution in DMSO.



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Caption: Workflow for preparing **DTNB** working solution from a stock solution.



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